

Shikokianin: A Technical Guide for Scientific and Drug Development Professionals

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Compound of Interest

Compound Name: *Shikokianin*

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An In-depth Overview of the Chemical Structure, Physicochemical Properties, and Biological Activities of a Promising Diterpenoid

Abstract

Shikokianin, a naturally occurring ent-kaurane diterpenoid isolated from the leaves of *Isodon japonica*, has emerged as a compound of significant interest to the scientific and drug development communities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Shikokianin**. Detailed experimental protocols for its isolation and cytotoxicity assessment are presented, alongside an exploration of the putative signaling pathways involved in its mechanism of action. All quantitative data are summarized in structured tables for ease of reference, and key conceptual frameworks are visualized through logical diagrams.

Chemical Structure and Identification

Shikokianin is classified as a diterpenoid, a class of organic compounds composed of four isoprene units. Its complex polycyclic structure is characterized by a kaurane skeleton.

Table 1: Chemical Identification of **Shikokianin**

Identifier	Value
CAS Number	24267-69-4
Molecular Formula	C ₂₄ H ₃₂ O ₈
Molecular Weight	448.51 g/mol
IUPAC Name	1 α ,11-Diacetoxy-7 α ,20-epoxy-6 β ,7-dihydroxykaur-16-en-15-one[1]
SMILES	<chem>CC(O[C@@H]1[C@@]23[C@@]4([H])[C@]5(C--INVALID-LINK--=C)([H])C[C@H]4OC(C)=O)--INVALID-LINK--C(C)(CC1)C)O)(OC3)O)=O</chem>
Source	Isodon japonica leaves[2][3]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Shikokianin**, such as melting point, boiling point, and specific solubility, are not extensively reported in the current literature. However, based on its classification as an ent-kaurane diterpenoid, some general properties can be inferred. These compounds are typically crystalline solids with limited solubility in water and better solubility in organic solvents.

Table 2: Physicochemical Properties of **Shikokianin**

Property	Value
Physical State	Solid (inferred)
Solubility	Data not available
Melting Point	Data not available
Boiling Point	Data not available

Biological Activity and Cytotoxicity

Shikokianin has demonstrated significant cytotoxic effects against human cancer cell lines. Research has highlighted its potential as an anticancer agent.

Table 3: In Vitro Cytotoxicity of **Shikokianin**

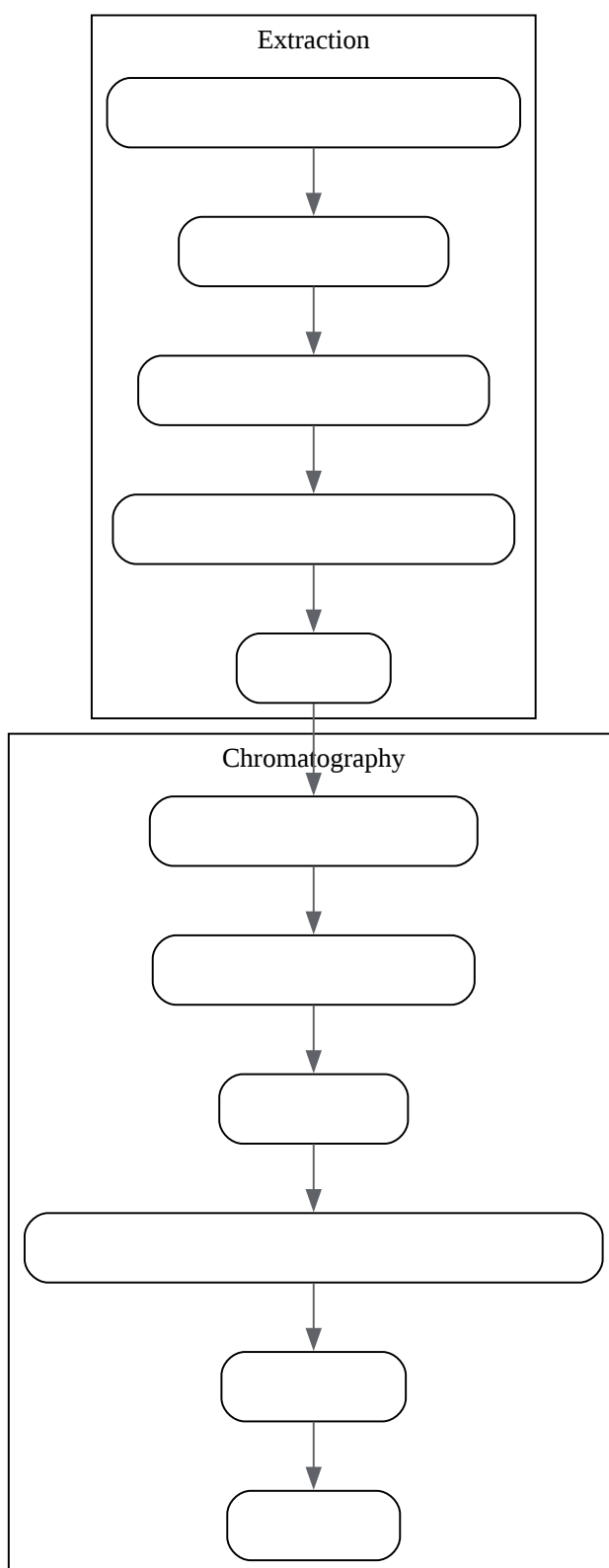
Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
HL-60	Human Promyelocytic Leukemia	3.4	[2][3]
A-549	Human Lung Carcinoma	18.8	[2][3]

Experimental Protocols

The following sections provide an overview of the methodologies employed in the isolation, structural elucidation, and cytotoxic evaluation of **Shikokianin**, based on published research.

Isolation and Purification of Shikokianin

The isolation of **Shikokianin** from its natural source, the leaves of *Isodon japonica*, involves a multi-step extraction and chromatographic process.

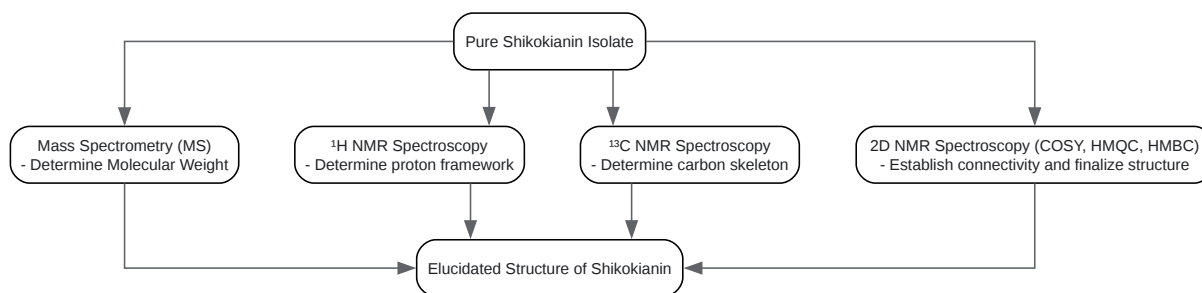


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Figure 1: General workflow for the isolation of **Shikokianin**.

Structure Elucidation

The chemical structure of **Shikokianin** was determined using a combination of spectroscopic techniques.

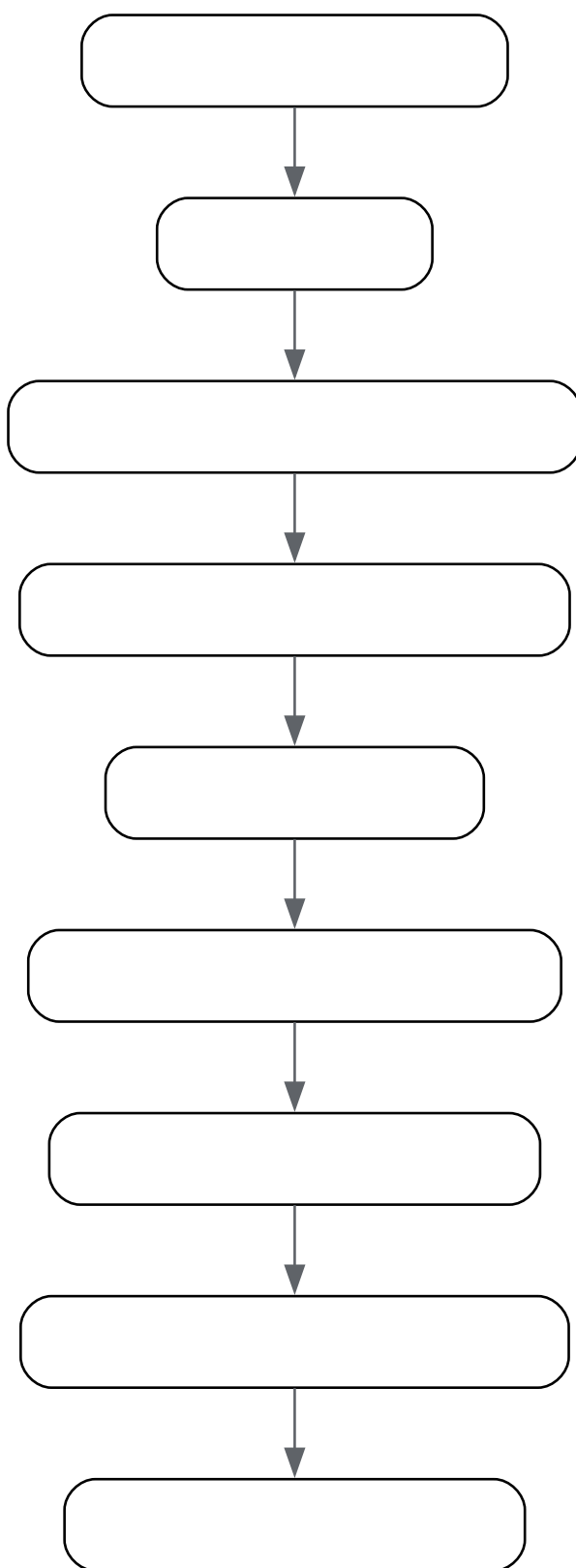


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Figure 2: Spectroscopic methods for structure elucidation.

Cytotoxicity Assay

The cytotoxic activity of **Shikokianin** against cancer cell lines was quantified using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

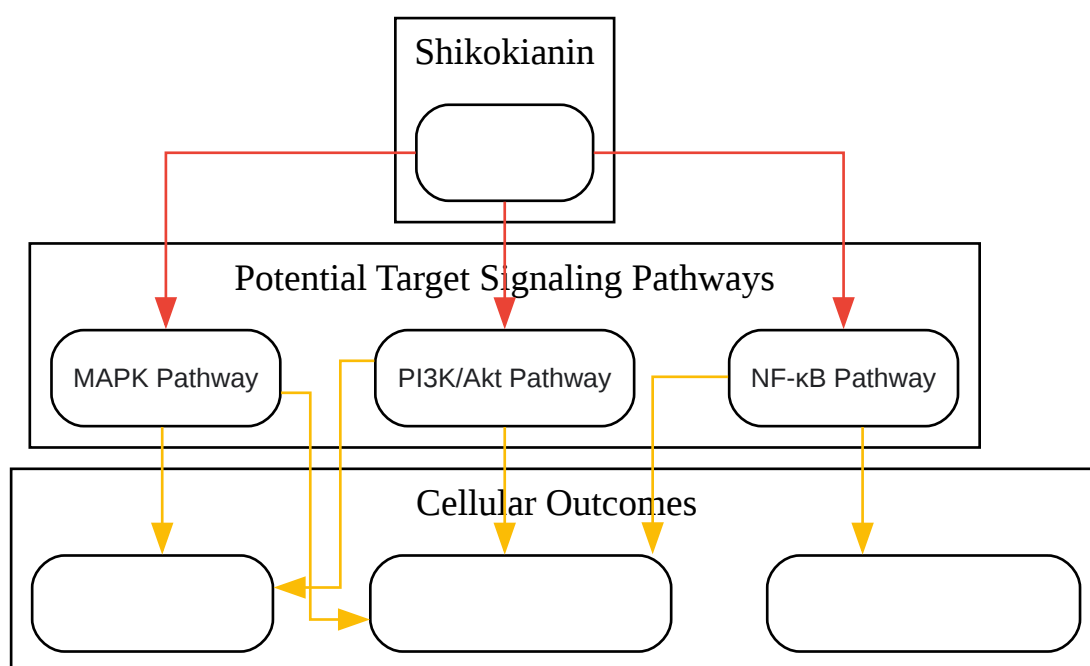


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Figure 3: Workflow of the MTT cytotoxicity assay.

Signaling Pathways and Mechanism of Action

The precise signaling pathways modulated by **Shikokianin** have not yet been fully elucidated. However, based on studies of other structurally related ent-kaurane diterpenoids isolated from the *Isodon* genus, several key pathways are likely to be involved in its cytotoxic and potential anticancer effects. These compounds are known to induce apoptosis, cell cycle arrest, and inhibit metastasis through the modulation of various signaling cascades.



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Figure 4: Putative signaling pathways affected by **Shikokianin**.

The anticancer activity of many ent-kaurane diterpenoids is mediated through the regulation of key proteins involved in apoptosis (e.g., Bcl-2, Bax, caspases) and cell cycle control (e.g., cyclins, CDKs).[4] It is hypothesized that **Shikokianin** may share similar mechanisms of action, making it a promising candidate for further investigation in cancer research and drug development.

Conclusion

Shikokianin is a structurally complex diterpenoid with demonstrated cytotoxic activity against cancer cell lines. While its full pharmacological profile is still under investigation, its potent in vitro effects warrant further research to elucidate its mechanism of action and to evaluate its therapeutic potential. This technical guide serves as a foundational resource for scientists and drug development professionals interested in the further exploration of this promising natural product.

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